

meta-analysis of N-Methylindan-2-amine hydrochloride research findings

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Compound of Interest

Compound Name: *N-Methylindan-2-amine hydrochloride*

Cat. No.: *B173241*

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A Comparative Meta-Analysis of N-Methylindan-2-amine Hydrochloride

This guide provides a detailed comparison of **N-Methylindan-2-amine hydrochloride** (NM-2-AI), a rigid analogue of methamphetamine, with its parent compound 2-aminoindane (2-AI) and other related psychoactive substances. The information is intended for researchers, scientists, and drug development professionals, summarizing key research findings to facilitate further investigation.

Mechanism of Action

N-Methylindan-2-amine (NM-2-AI) is a stimulant of the 2-aminoindane class. Pharmacological studies reveal that it functions as a highly selective norepinephrine releasing agent and reuptake inhibitor[1]. Unlike many other phenethylamine derivatives, it does not induce the release of dopamine or serotonin, even at high concentrations[1]. Its primary active metabolite in mice has been identified as 2-aminoindane (2-AI)[2][3][4]. The parent compound, 2-AI, is a monoamine releasing agent with selectivity for the norepinephrine transporter (NET) and the dopamine transporter (DAT)[5]. Other derivatives, such as 5,6-methylenedioxy-2-aminoindane (MDAI), exhibit more pronounced serotonin-releasing properties, similar to MDMA[2].

Comparative Pharmacological Data

The following tables summarize the in vitro pharmacological data for NM-2-AI and its relevant alternatives. This data highlights the differences in affinity and efficacy at key monoamine

transporters.

Monoamine Transporter Release Activity

This table compares the potency of each compound to induce the release of monoamines from presynaptic terminals. Potency is expressed as the half-maximal effective concentration (EC₅₀).

Compound	NET Release EC ₅₀ (nM)	DAT Release EC ₅₀ (nM)	SERT Release EC ₅₀ (nM)	Reference
N-Methylindan-2-amine (NM-2-AI)	Releaser	No Release (<100 µM)	No Release (<100 µM)	[1]
2-Aminoindane (2-AI)	86	439	>10,000	[5]
MDAI	117	1,334	114	[5]

Monoamine Transporter and Receptor Binding Affinity

This table presents the binding affinities (IC₅₀ or K_i) of NM-2-AI for various transporters and receptors. Lower values indicate a higher affinity.

Compound	Target	Affinity Value (µM)	Affinity Type	Reference
N-Methylindan-2-amine (NM-2-AI)	Norepinephrine Transporter (NET)	2.4	IC ₅₀	[1]
TAAR1	3.3	EC ₅₀	[1]	
Alpha-2A Adrenergic Receptor	0.49	K _i	[1]	
5-HT1A Receptor	3.6	K _i	[1]	
5-HT2A Receptor	5.4	K _i	[1]	

In Vivo Effects of N-Methylindan-2-amine (NM-2-AI)

A study in mice investigated the acute behavioral and physiological effects of NM-2-AI administered intraperitoneally (i.p.). The findings suggest dose-dependent effects on sensorimotor and physiological functions, with less intensity compared to classic stimulants[2][3][4].

Dose Range (i.p.)	Observed Effects in Mice	Reference
1-100 mg/kg	Induces variations in core body temperature.[2][4]	[2][4]
10-100 mg/kg	Significantly reduces visual object and placing responses.[2]	[2]
1-100 mg/kg	Impairs spontaneous and stimulated motor activity, reduces skeletal muscle strength (grip test), and increases mechanical analgesia (tail pinch test).[2][4]	[2][4]
1-30 mg/kg	Impairs sensorimotor gating ability (prepulse inhibition test), suggesting mild hallucinogenic potential.[2][4]	[2][4]

Experimental Protocols

In Vitro Monoamine Release Assay (for 2-AI and MDAI)

- Objective: To determine the potency of test compounds to induce the release of radiolabeled monoamines from rat brain synaptosomes.
- Methodology:
 - Synaptosomes are prepared from rat brain tissue.

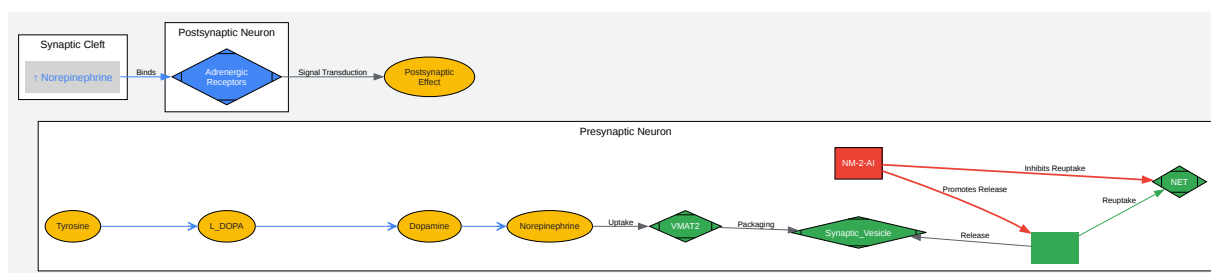
- They are preloaded with a radiolabeled substrate, such as [^3H]MPP $^+$ for DAT and NET, or [^3H]5-HT for SERT.
- The preloaded synaptosomes are then exposed to various concentrations of the test compounds (e.g., 2-AI, MDAI).
- The amount of radioactivity released into the supernatant is measured using liquid scintillation counting.
- Dose-response curves are generated, and EC $_{50}$ values are calculated to determine the potency of the compounds as releasers.[5]

In Vivo Behavioral Assessment in Mice (for NM-2-AI)

- Objective: To evaluate the acute pharmaco-toxicological effects of NM-2-AI.
- Animals: Male CD-1 mice.
- Drug Administration: NM-2-AI hydrochloride dissolved in saline was administered via intraperitoneal (i.p.) injection at doses of 1, 10, 30, and 100 mg/kg.[2][3][4]
- Tests Performed:
 - Visual Responses: Visual placing and object recognition tests were conducted to assess sensory function.[2]
 - Core Body Temperature: Rectal temperature was measured at various time points post-injection.[2][4]
 - Motor Function: Spontaneous mobility, rotarod performance (time on rod), and grip strength were evaluated.[2][4]
 - Nociception: The tail pinch test was used to assess analgesic effects.[2][4]
 - Sensorimotor Gating: A startle and prepulse inhibition (PPI) test was used to assess potential hallucinogenic effects.[2][4]

Visualizations

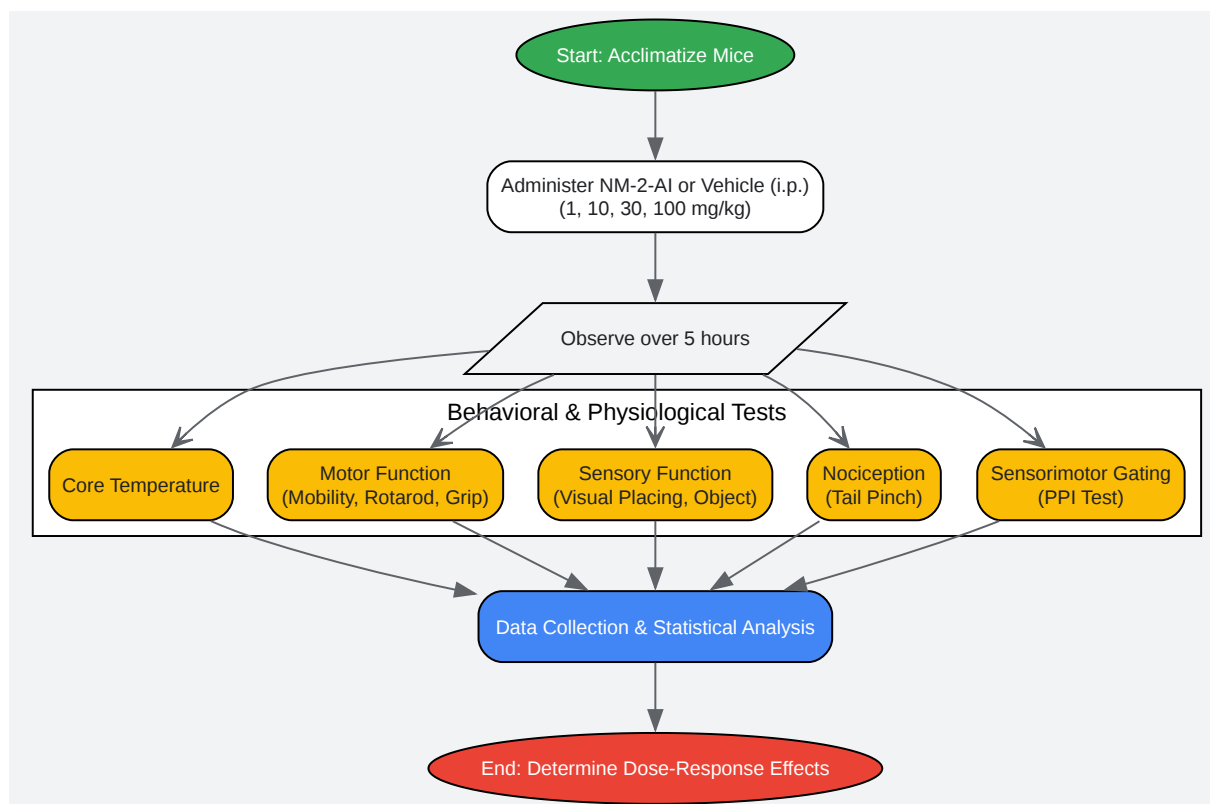
Signaling Pathway of NM-2-AI at the Noradrenergic Synapse



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Caption: Proposed mechanism of NM-2-AI at a noradrenergic synapse.

Experimental Workflow for In Vivo Behavioral Assessment



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Caption: Workflow for assessing the in vivo effects of NM-2-AI in mice.

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